

# An In-Depth Technical Guide to 2-Azacyclononanone (CAS Number 935-30-8)

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## Compound of Interest

Compound Name: 2-Azacyclononanone

Cat. No.: B145865

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Azacyclononanone**, also known as capryllactam, is a nine-membered cyclic lactam with the CAS number 935-30-8. Its unique structural features make it a valuable building block in organic synthesis, particularly within the pharmaceutical and fine chemical industries. This technical guide provides a comprehensive overview of the core properties of **2-**

**Azacyclononanone**, including its physicochemical characteristics, spectral data, synthesis, and purification protocols. Furthermore, it explores its application as a versatile intermediate in the development of therapeutic agents, offering insights for researchers and professionals in drug discovery and development.

## Physicochemical Properties

**2-Azacyclononanone** is a white to off-white crystalline solid at room temperature.<sup>[1]</sup> It is soluble in methanol and chloroform.<sup>[2][3]</sup> Key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO	[4]
Molecular Weight	141.21 g/mol	[4]
Melting Point	74-77 °C	[5]
Boiling Point	151 °C / 8 mmHg	[5]
Appearance	White to off-white crystalline powder/solid	[1][6]
Solubility	Soluble in methanol, chloroform	[2][3]
pKa	16.61 ± 0.20 (Predicted)	[2]

## Spectral Data

Comprehensive spectral analysis is crucial for the identification and characterization of **2-Azacyclononanone**. The following tables summarize its key spectral data.

### 3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (ppm)	Reference
<sup>1</sup> H NMR	CDCl <sub>3</sub> (400 MHz)	Not explicitly detailed in search results	[6]
<sup>13</sup> C NMR	CDCl <sub>3</sub>	Not explicitly detailed in search results	[6]

### 3.2. Infrared (IR) Spectroscopy

Technique	Key Peaks (cm <sup>-1</sup> )	Reference
KBr disc	Not explicitly detailed in search results	[5][6]
Nujol mull	Not explicitly detailed in search results	[6]

### 3.3. Mass Spectrometry (MS)

Technique	Key Fragments (m/z)	Reference
Electron Ionization (EI)	Not explicitly detailed in search results	[6]

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **2-Azacyclononanone** are essential for its practical application in a laboratory setting.

### 4.1. Synthesis of **2-Azacyclononanone** from Cyclooctanone

A common method for the synthesis of **2-Azacyclononanone** is the Beckmann rearrangement of cyclooctanone oxime. A detailed protocol is described in a patent, which involves the reaction of cyclooctanone with hydroxylamine-O-sulfonic acid in formic acid.[3]

- Materials: Cyclooctanone, hydroxylamine-O-sulfonic acid, formic acid, water, ice.
- Apparatus: A 5 L three-neck round-bottom flask equipped with a heating mantle, overhead mechanical stirrer, addition funnel, and a thermometer. The reaction is performed under an argon atmosphere.
- Procedure:
  - Charge the round-bottom flask with hydroxylamine-O-sulfonic acid (1.10 equivalents) and formic acid. Stir the mixture to form a white slurry.

- Prepare a solution of cyclooctanone (1.00 equivalent) in formic acid.
- Slowly add the cyclooctanone solution to the slurry in the flask. An exotherm is typically observed.
- After the addition is complete, heat the reaction mixture to reflux for several hours.
- Cool the resulting clear yellow solution to room temperature and then dilute it with water.
- Further cool the solution in an ice bath to precipitate the product.
- Isolate the crude **2-Azacyclononanone** by filtration.
- The crude product can be further purified by vacuum distillation.[3]

#### 4.2. Purification of **2-Azacyclononanone**

For high-purity applications, such as in pharmaceutical synthesis, **2-Azacyclononanone** can be purified by recrystallization and sublimation.[3]

- Recrystallization:
  - Dissolve the crude **2-Azacyclononanone** in chloroform ( $\text{CHCl}_3$ ).
  - Decolorize the solution with activated charcoal.
  - Filter the solution to remove the charcoal.
  - Evaporate the chloroform to dryness.
  - Recrystallize the resulting solid from a mixture of chloroform and hexane.
- Sublimation:
  - For further purification, the recrystallized product can be sublimed under high vacuum.

## Role in Drug Development and Medicinal Chemistry

**2-Azacyclononanone** serves as a versatile building block and a crucial intermediate in the synthesis of various pharmaceutical compounds.<sup>[7]</sup> Its primary utility lies in its ability to be readily converted to 8-aminooctanoic acid, a bifunctional molecule with significant applications in drug design and delivery.

#### 5.1. Precursor to 8-Aminooctanoic Acid

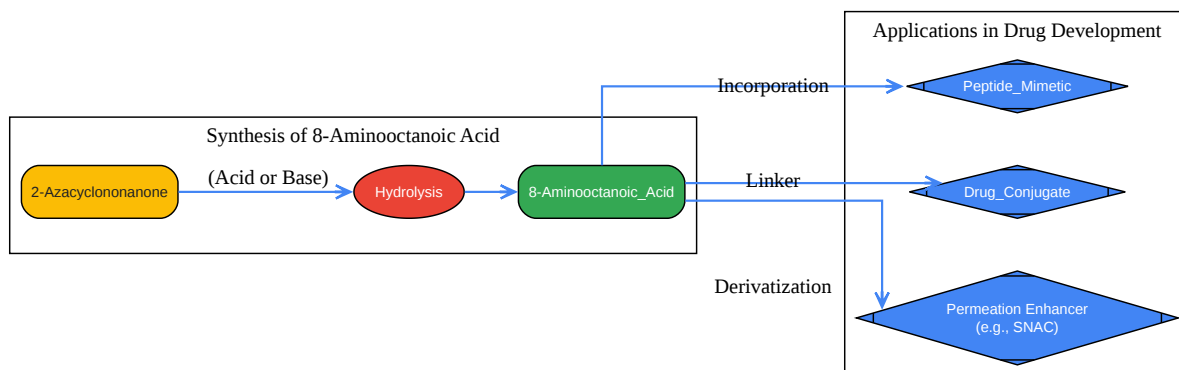
Hydrolysis of the lactam ring of **2-Azacyclononanone** under acidic or basic conditions yields 8-aminooctanoic acid.<sup>[6]</sup> This  $\omega$ -amino acid is a valuable component in medicinal chemistry for several reasons:

- **Linker Moiety:** The eight-carbon chain of 8-aminooctanoic acid provides a flexible spacer, making it an ideal linker to connect different molecular entities, such as in the construction of antibody-drug conjugates (ADCs) or other targeted drug delivery systems.<sup>[6]</sup>
- **Peptide Mimetics:** As an unnatural amino acid, it can be incorporated into peptide sequences to create peptidomimetics with enhanced stability against enzymatic degradation and potentially improved pharmacological properties.<sup>[8]</sup>

#### 5.2. Application in Permeation Enhancers: The Case of Salcaprozate Sodium (SNAC)

A notable application stemming from 8-aminooctanoic acid is the development of Salcaprozate Sodium (SNAC). SNAC is a derivative of 8-aminooctanoic acid and is a key component in the oral formulation of the GLP-1 receptor agonist semaglutide, a widely used medication for type 2 diabetes and obesity. SNAC functions as a permeation enhancer, facilitating the absorption of semaglutide from the gastrointestinal tract.<sup>[6]</sup>

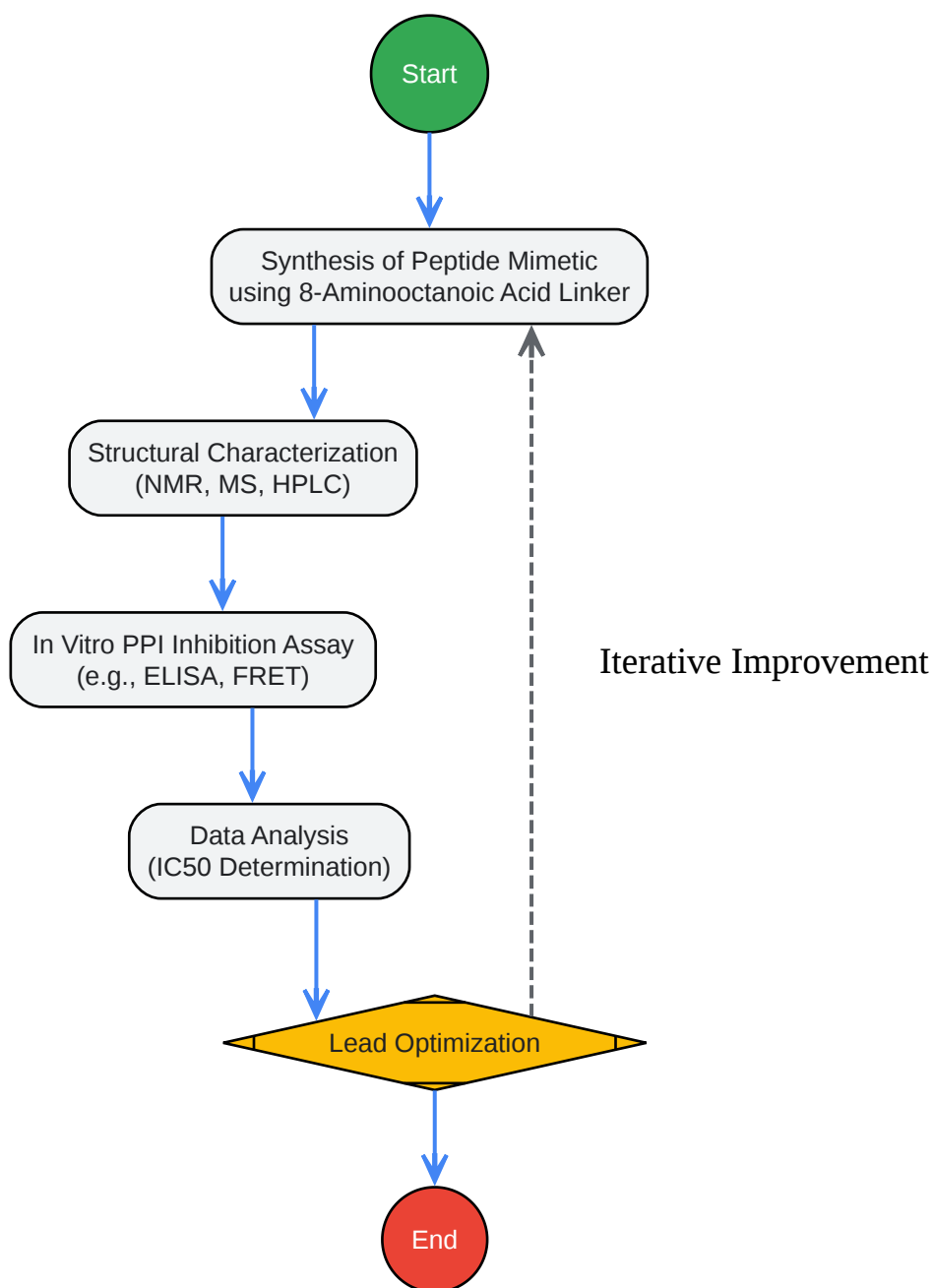
The diagram below illustrates the synthetic relationship from **2-Azacyclononanone** to a functionalized 8-aminooctanoic acid derivative, which can then be utilized in various drug development applications.



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Caption: Synthetic pathway from **2-Azacyclononanone** to key drug development intermediates.

The following diagram illustrates a hypothetical workflow where a peptide mimetic, synthesized using an 8-aminooctanoic acid linker derived from **2-Azacyclononanone**, is evaluated for its ability to inhibit a protein-protein interaction (PPI), a common strategy in drug discovery.



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Caption: Experimental workflow for the evaluation of a peptide mimetic.

## Safety and Handling

**2-Azacyclononanone** is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective

equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**2-Azacyclononanone** (CAS 935-30-8) is a valuable chemical intermediate with well-defined physicochemical and spectral properties. The availability of straightforward synthetic and purification protocols makes it an accessible building block for a wide range of applications. For drug development professionals, its primary significance lies in its role as a precursor to 8-aminooctanoic acid, a versatile component for constructing linkers in drug conjugates, developing stable peptide mimetics, and designing innovative drug delivery systems such as permeation enhancers. A thorough understanding of the properties and synthetic utility of **2-Azacyclononanone** can empower researchers to leverage this compound in the creation of novel and effective therapeutic agents.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Azacyclononanone (CAS Number 935-30-8)]. BenchChem, [2025]. [Online PDF]. Available at:



[<https://www.benchchem.com/product/b145865#2-azacyclononanone-cas-number-935-30-8-properties>]

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